

A Technical Guide to the Physical and Chemical Properties of Liquid Argon

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Compound of Interest

Compound Name: Argon

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Introduction

Argon (Ar), a noble gas, is the third most abundant gas in Earth's atmosphere, comprising approximately 0.934% by volume.^[1] In its liquid state, **argon** is a colorless, odorless, non-flammable, and non-corrosive cryogenic liquid.^{[2][3]} Its chemical inertness and low boiling point make it an indispensable medium in a multitude of scientific and industrial applications, from providing inert atmospheres for high-temperature processes like welding and crystal growth to its use as a target medium in particle physics experiments and as a cryopreservation agent.^[1] ^[2] This guide provides an in-depth overview of the core physical and chemical properties of liquid **argon**, methodologies for their determination, and key data for researchers and professionals.

Physical Properties

The physical characteristics of liquid **argon** are fundamental to its application as a cryogenic fluid. Its properties are well-defined under specific conditions of temperature and pressure.

Core Physical Properties

Key physical constants and state points for **argon** are summarized below. The triple point is a defining fixed point in the International Temperature Scale of 1990.^[1]

Property	Value	Units	Conditions / Notes	Cite
Atomic Number	18	-	-	[1]
Atomic Weight	39.948	g/mol	-	[4]
Boiling Point	87.302 K (-185.848 °C)	K (°C)	At 1 atm	[1]
Melting Point	83.81 K (-189.34 °C)	K (°C)	At 1 atm	[1]
Triple Point	83.8058 K, 68.89 kPa	K, kPa	-	[1]
Critical Temperature	150.87 K	K	-	[5]
Critical Pressure	4.898	MPa	-	[5]
Critical Density	0.5356	g/cm ³	-	[6][7]
Density (at boiling point)	1.3954	g/cm ³	At 87.3 K	[1][4]

Thermal Properties

The thermal properties of liquid **argon** dictate its behavior as a coolant and heat transfer medium.

Property	Value	Units	Conditions / Notes	Cite
Specific Heat Capacity (Cp)	1.117	kJ/kg·K	At normal boiling point	[6]
Heat of Vaporization	161.14	kJ/kg	At normal boiling point	[6]
Heat of Fusion	1.18	kJ/mol	-	[5]
Thermal Conductivity	0.1256	W/m·K	At normal boiling point	[6]
Volume Viscosity to Shear Viscosity Ratio	0.8 - 2.3	-	Varies with density (1.06 to 1.42 g/cm ³)	[8]

Electrical and Optical Properties

These properties are critical for applications in electronics, particle detectors, and optical systems.

Property	Value	Units	Conditions / Notes	Cite
Dielectric Constant	1.505	-	At normal boiling point	[6][9]
Refractive Index (n)	1.38	-	At 128 nm	[6]
Magnetic Susceptibility	-1.07 x 10 ⁻⁸	(Volume)	Diamagnetic	[5]

Chemical Properties

Reactivity

As a noble gas, **argon** possesses a full valence electron shell, which makes it exceptionally stable and chemically inert under most conditions.[1] It is colorless, odorless, tasteless, non-corrosive, and nonflammable.[2][3] **Argon** does not form any confirmed stable chemical compounds at room temperature.[1] Its name is derived from the Greek word 'argos,' meaning "inactive" or "lazy," which is a direct reference to this chemical inertness.[1]

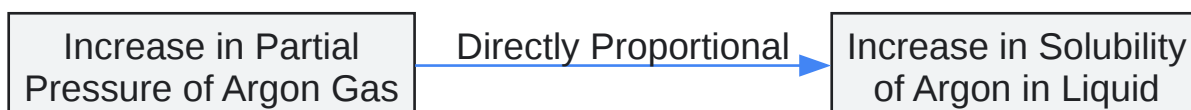
Under extreme conditions, **argon** can form some weakly bound compounds. For instance, **argon** fluorohydride (HArF), a compound of **argon** with fluorine and hydrogen, has been synthesized but is only stable at temperatures below 17 K (-256.1 °C).[1] For nearly all practical purposes in research and industry, liquid **argon** is considered completely non-reactive.[10]

Solubility

Liquid **argon**'s utility can also be defined by its ability to dissolve other substances. It is sparingly soluble in water but demonstrates higher solubility in organic solvents.[3][11] The solubility of **argon** gas in a liquid is governed by Henry's Law, which states that the amount of dissolved gas is directly proportional to the partial pressure of that gas above the liquid.[11]

Solvent	Solubility	Units	Conditions	Cite
Water	33.6	cm ³ /kg	At 20 °C	[3]

The solubility of **argon** in water is approximately 2.5 times that of nitrogen.[1] Temperature also significantly affects solubility; as the temperature of the liquid increases, the solubility of **argon** gas decreases.[11]



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Caption: Relationship between partial pressure and solubility as described by Henry's Law.

Experimental Protocols

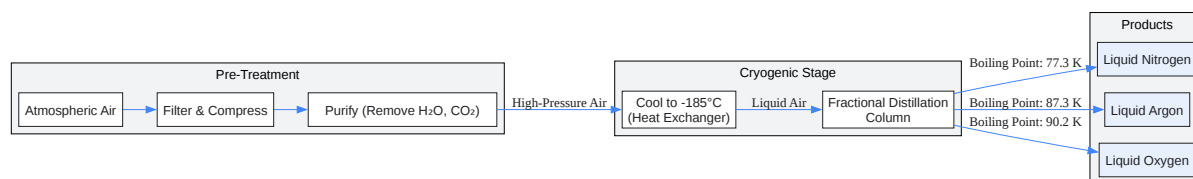
The precise measurement of liquid **argon**'s properties requires specialized cryogenic equipment and methodologies.

Production of Liquid Argon via Cryogenic Air Distillation

The primary industrial method for producing high-purity liquid **argon** is the fractional distillation of liquid air.^{[1][2]} This process separates the components of air based on their different boiling points.

Methodology:

- **Air Intake and Compression:** Atmospheric air is drawn in, filtered to remove dust, and compressed to high pressures (typically 5-8 MPa).^{[2][6]} This multi-stage compression includes intercoolers to remove heat.^[6]
- **Purification:** The compressed air is passed through a molecular sieve bed which removes water vapor, carbon dioxide, and hydrocarbons that would otherwise freeze and obstruct the cryogenic equipment.^{[7][9]}
- **Cooling and Liquefaction:** The purified, high-pressure air is passed through heat exchangers, cooling it to cryogenic temperatures (around -185°C).^[6] A refrigeration cycle, often utilizing the Joule-Thomson effect, facilitates the final liquefaction.^[7]
- **Fractional Distillation:** The liquid air is fed into a two-column distillation system (high and low pressure).^[2] Due to differing boiling points (N₂: 77.3 K, Ar: 87.3 K, O₂: 90.2 K), the components separate. Nitrogen gas is drawn from the top of the columns, and oxygen-enriched liquid from the bottom.^[7] **Argon**, having a boiling point between oxygen and nitrogen, is drawn from a specific tray in the low-pressure column and further purified.



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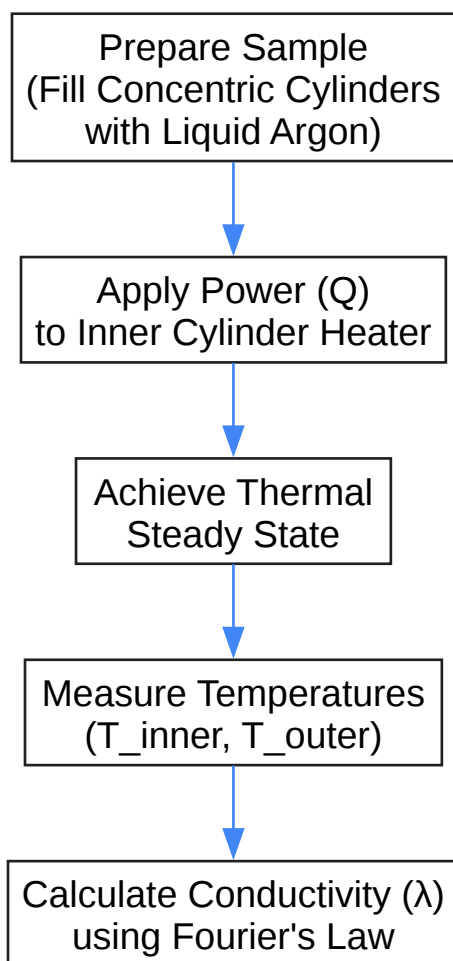
Caption: Workflow for the cryogenic fractional distillation of air to produce liquid **argon**.

Measurement of Thermal Conductivity

The thermal conductivity of liquid **argon** is often determined using a concentric cylinder apparatus.

Methodology:

- **Apparatus Setup:** The apparatus consists of two vertically oriented concentric cylinders. The liquid **argon** sample fills the annular space between them. A heater (e.g., a tungsten filament) is located along the central axis of the inner cylinder.
- **Establish Steady State:** A known electrical power is supplied to the central heater, creating a radial temperature gradient across the liquid **argon** layer. The system is allowed to reach a thermal steady state, where the temperature at any point is constant over time.
- **Temperature Measurement:** The temperatures of the inner and outer cylinder surfaces (T_1 and T_2) are measured precisely using calibrated thermometers or thermocouples.
- **Calculation:** With the known geometry of the cylinders (radii r_1 and r_2 , length L), the power input (Q), and the measured temperature difference ($\Delta T = T_1 - T_2$), the thermal conductivity (λ) is calculated using the steady-state solution to Fourier's law for cylindrical coordinates.



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Caption: Experimental workflow for measuring the thermal conductivity of liquid **argon**.

Measurement of Dielectric Constant

The dielectric constant can be measured using a capacitance bridge method.[9]

Methodology:

- **Sample Capacitor:** A parallel plate capacitor is placed within a cryostat.
- **Measurement in Vacuum:** The capacitance of the empty capacitor (in a vacuum) is measured (C_0).
- **Measurement in Liquid **Argon**:** The cryostat is filled with liquid **argon**, submerging the capacitor. The capacitance is measured again (C_{Ar}).

- Calculation: The dielectric constant (ϵ) is the ratio of the capacitance with the dielectric (liquid **argon**) to the capacitance in a vacuum: $\epsilon = C_{\text{Ar}} / C_0$. An AC series capacitance bridge operating over a range of frequencies is used for precise measurements, often employing a Wagner ground circuit to eliminate stray capacitance effects.[9]

Measurement of Refractive Index

The refractive index of liquid **argon**, especially in the vacuum ultraviolet (VUV) range, is crucial for particle physics applications. It can be measured by comparing diffraction patterns.[8]

Methodology:

- Apparatus: A coherent, monochromatic light source is directed into a cryogenic chamber that can be either evacuated or filled with liquid **argon**. Inside the chamber, a diffraction grating is placed in the light path.
- Vacuum Measurement: With the chamber under vacuum, the light passes through the grating, creating a diffraction pattern. The angular positions of the diffraction maxima are measured.
- Liquid **Argon** Measurement: The chamber is filled with liquid **argon**. The light now propagates through the liquid before and after the grating. The new positions of the diffraction maxima are measured.
- Calculation: The refractive index (n) is determined by the change in the diffraction angle, as the wavelength of light is shorter in the liquid ($\lambda_L = \lambda_0 / n$) than in vacuum (λ_0). The relationship $d \sin(\theta) = m\lambda$ is used for both conditions to solve for n . [8]

Conclusion

Liquid **argon** is a physically well-characterized and chemically simple substance. Its extreme inertness, combined with its cryogenic properties, makes it a highly valuable and versatile material for researchers, scientists, and engineers. The data and protocols summarized in this guide offer a foundational resource for professionals requiring precise information for modeling, experimental design, and process development in fields ranging from materials science to drug development and fundamental physics.

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